

# A Technical Guide to the Molecular Structure and Physicochemical Properties of Cadmium Myristate

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## Compound of Interest

Compound Name: *Cadmium myristate*

Cat. No.: *B160200*

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## Abstract

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **cadmium myristate** (cadmium tetradecanoate). Primarily utilized as a critical precursor in the colloidal synthesis of cadmium-based semiconductor nanocrystals, such as CdSe and CdS, its distinct chemical characteristics are fundamental to controlling nanoparticle nucleation and growth. This document details its coordination chemistry, summarizes key quantitative data, and presents standardized experimental protocols for its preparation. Furthermore, it visualizes key synthesis workflows, offering a valuable resource for researchers, scientists, and professionals in materials science and drug development who may encounter cadmium-based compounds.

## Molecular Structure and Bonding

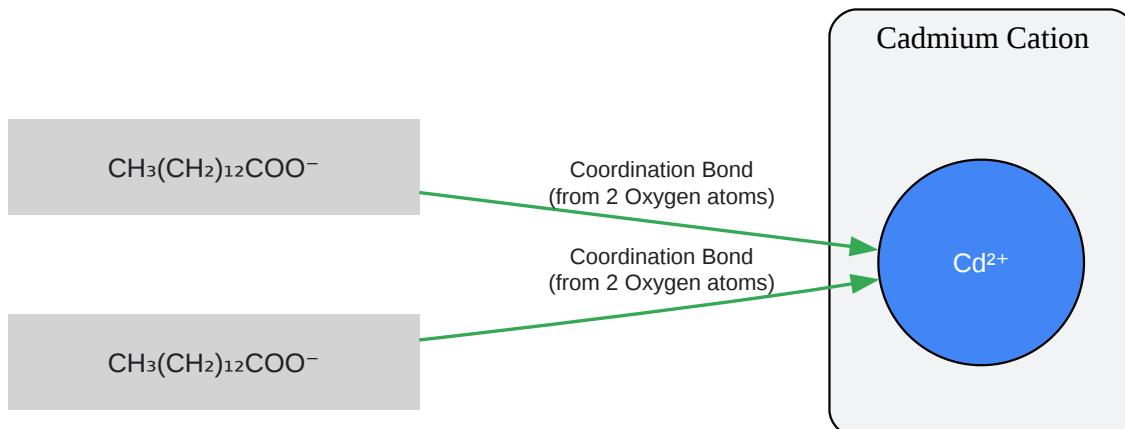
**Cadmium myristate** is a metal carboxylate salt consisting of a central cadmium cation ( $Cd^{2+}$ ) and two myristate anions. The myristate is the conjugate base of myristic acid, a saturated fatty acid with 14 carbon atoms.

- Chemical Formula:  $C_{28}H_{54}CdO_4$ <sup>[1][2][3]</sup>
- IUPAC Name: cadmium(2+);tetradecanoate<sup>[1]</sup>
- SMILES: CCCCCCCCCCCC(=O)[O-].CCCCCCCCCCCC(=O)[O-].[Cd+2]<sup>[1][4]</sup>

- InChI: InChI=1S/2C14H28O2.Cd/c21-2-3-4-5-6-7-8-9-10-11-12-13-14(15)16;/h22-13H2,1H3, (H,15,16);/q;:+2/p-2[1][3]

## Coordination Chemistry

The cadmium(II) ion possesses a  $d^{10}$  electron configuration, which allows for flexible coordination geometries, with coordination numbers ranging from 2 to 8.<sup>[5]</sup> In the structure of **cadmium myristate**, the cadmium ion is coordinated with four oxygen atoms originating from the carboxylate groups of the two myristate ligands.<sup>[1]</sup> This arrangement results in a tetrahedral geometry around the central metal ion.<sup>[1]</sup> The long, nonpolar  $C_{13}H_{27}$  hydrocarbon chains of the myristate ligands extend outwards, imparting an amphiphilic character to the molecule.<sup>[1]</sup> This dual nature—an ionic, polar head and long, nonpolar tails—governs its solubility in organic solvents and its function as a stabilizing agent in nanoparticle synthesis.



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Diagram 1: Coordination scheme of **Cadmium Myristate**.

## Physicochemical Properties

**Cadmium myristate** is a white solid at room temperature.<sup>[1]</sup> Its properties are critical for its application in high-temperature colloidal synthesis, where it serves as both the cadmium source and a stabilizing ligand. A key thermal property is its dissolution in common organic solvents like 1-octadecene at approximately 100°C, a temperature well below the typical nucleation point for CdSe nanoparticles.<sup>[1][6]</sup> This ensures a homogeneous reaction medium prior to nanocrystal formation.

Property	Value	Reference(s)
CAS Number	10196-67-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	567.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	319.6°C at 760 mmHg	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Flash Point	144.8°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Vapor Pressure	0.000139 mmHg at 25°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
LogP	6.87230	<a href="#">[1]</a> <a href="#">[8]</a>
Topological Polar Surface Area (PSA)	80.26 Å <sup>2</sup>	<a href="#">[1]</a> <a href="#">[8]</a>
Enthalpy of Fusion (ΔfusH)	43.00 kJ/mol at 374.7 K (101.55 °C)	<a href="#">[4]</a> <a href="#">[9]</a>
Entropy of Fusion (ΔfusS)	115.00 J/(mol·K) at 374.7 K (101.55 °C)	<a href="#">[4]</a> <a href="#">[9]</a>

## Experimental Protocols

The preparation of **cadmium myristate** can be achieved through several methods, with *ex situ* and *in situ* synthesis being the most common. The *ex situ* method produces a pure, isolable precursor, offering greater control and reproducibility.<sup>[1]</sup>

### Ex Situ Synthesis Protocol

This method involves a precipitation reaction between a soluble cadmium salt and sodium myristate in a methanolic solution.<sup>[1]</sup>

- Preparation of Sodium Myristate Solution: In a 1000 mL round-bottom flask, dissolve 5 g (20 mmol) of sodium myristate in 250 mL of methanol. Use sonication and vigorous stirring to ensure complete dissolution. An alternative starting point is to dissolve 0.240 g of sodium hydroxide and 1.370 g of myristic acid in 240 mL of methanol.[1]
- Preparation of Cadmium Salt Solution: In a separate 500 mL flask, dissolve 3 g (10 mmol) of cadmium nitrate tetrahydrate ( $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ ) in 40-50 mL of methanol.[1]
- Precipitation: Add the cadmium nitrate solution dropwise to the stirring sodium myristate solution at room temperature. A white precipitate of **cadmium myristate** will form immediately.
- Stirring: Continue to stir the resulting mixture for a minimum of 2 hours at room temperature to ensure the reaction goes to completion.
- Isolation: Filter the white precipitate from the solution using a Büchner funnel.
- Washing: Wash the collected solid precipitate three times with 20 mL portions of fresh methanol to remove any unreacted reagents and byproducts.
- Drying: Dry the final white solid product under vacuum at 40°C overnight. The typical yield is around 79-80%.
- Characterization (Optional): Thermo-gravimetric analysis (TGA) can be performed to confirm the absence of water or solvent in the final product.

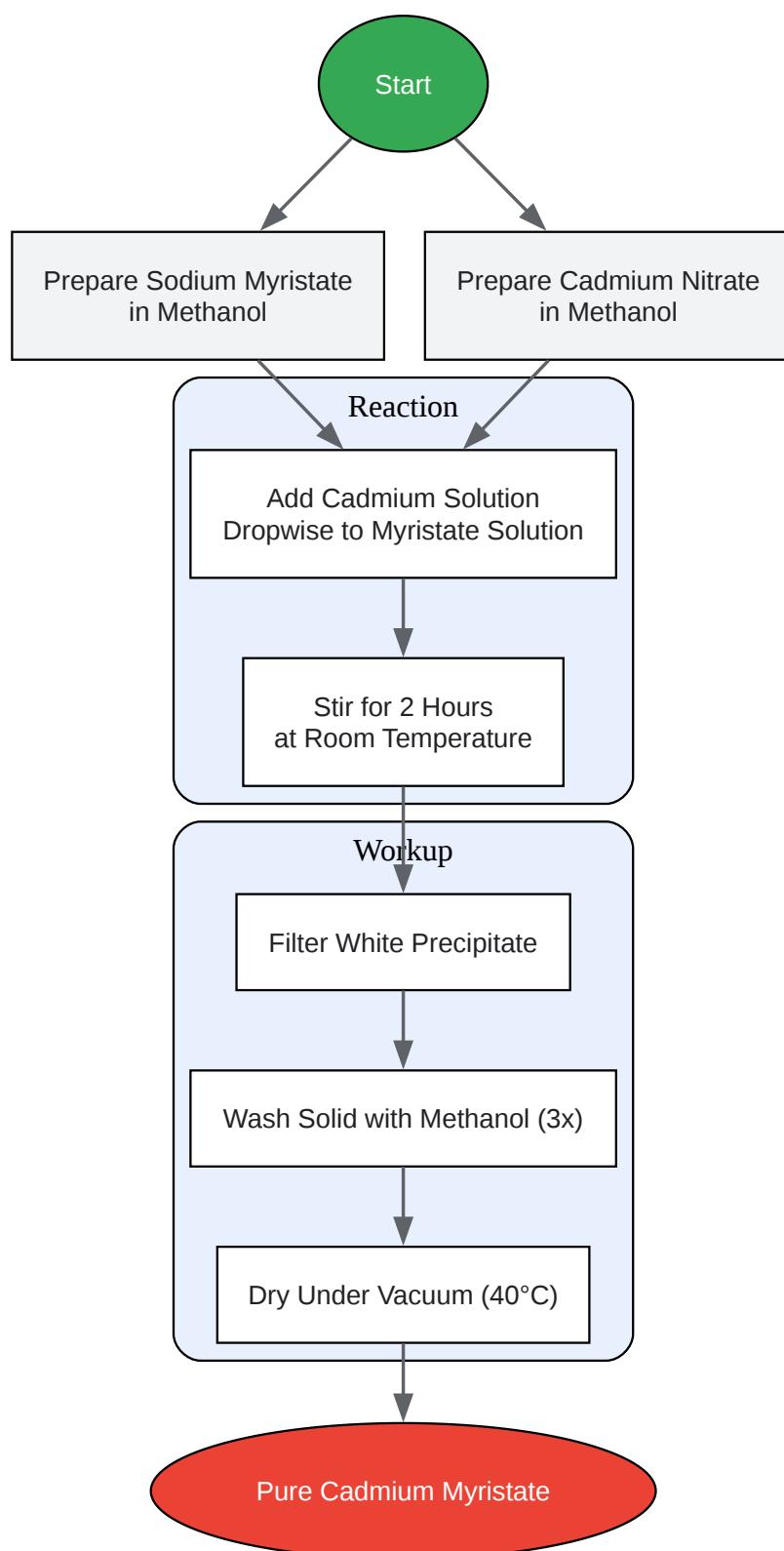
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Diagram 2: Experimental workflow for the ex situ synthesis of **Cadmium Myristate**.

## Role in Nanomaterial Synthesis

**Cadmium myristate** is a cornerstone precursor for the synthesis of cadmium chalcogenide nanocrystals.<sup>[1]</sup> Its primary functions are:

- Cadmium Source: It provides the Cd<sup>2+</sup> ions required for the formation of the nanocrystal lattice.
- Steric Stabilization: The long myristate ligands adsorb to the nanocrystal surface during growth, providing steric hindrance that prevents particle aggregation and allows for control over size and shape.<sup>[1]</sup>

In the widely used synthesis of CdSe nanoplatelets, **cadmium myristate** is heated with a selenium source in 1-octadecene.<sup>[6][10]</sup> The subsequent injection of a short-chain carboxylate, typically cadmium acetate, is critical. In situ X-ray spectroscopy studies have revealed that the myristate and acetate ligands act synergistically.<sup>[6]</sup> The long-chain myristate ligands facilitate the initial nucleation of quantum dots and some "mini-nanoplatelets," while the addition of the short-chain acetate triggers rapid, anisotropic growth along the lateral dimensions of these mini-platelets, leading to the formation of mature, two-dimensional structures.<sup>[6][10]</sup> This disproves an earlier theory that **cadmium myristate** forms a lamellar template phase for growth.<sup>[1][6]</sup>

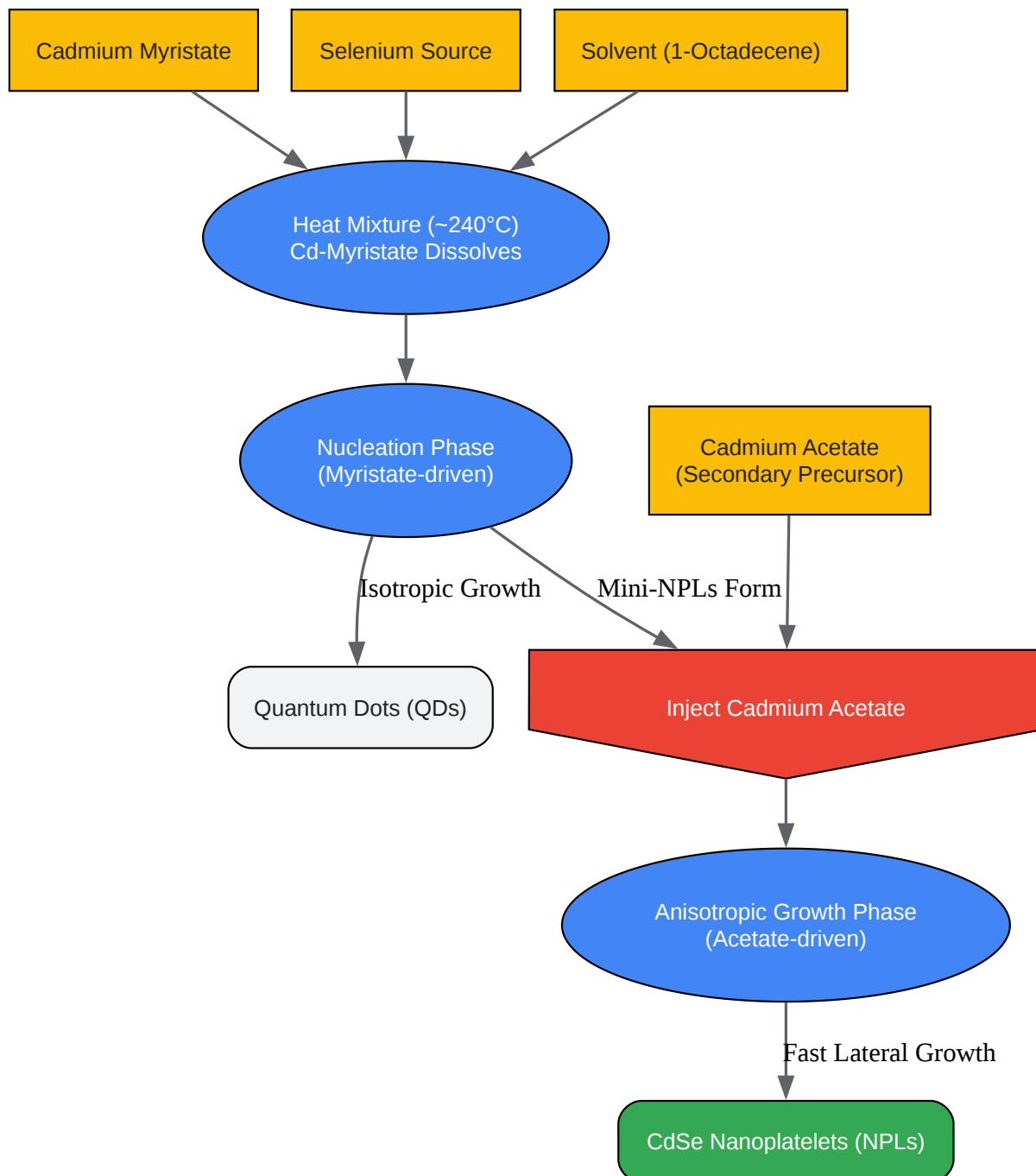
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Diagram 3: Logical flow of CdSe nanoplatelet synthesis.

## Biological Considerations and Toxicity

For professionals in drug development, any compound containing cadmium warrants careful consideration due to the element's known toxicity. The biological effects are primarily attributed to the free cadmium ion ( $\text{Cd}^{2+}$ ) rather than the intact **cadmium myristate** molecule.

Cadmium is a non-essential heavy metal and a cumulative toxin with a long biological half-life (10-30 years in humans).[11][12] It primarily accumulates in the kidney and liver.[12] The mechanisms of cadmium toxicity are multifaceted and include:

- Oxidative Stress: Cadmium can generate reactive oxygen species (ROS) and inhibit antioxidant enzymes, leading to cellular damage.[11][12]
- Ionic Mimicry: The  $\text{Cd}^{2+}$  ion can displace essential divalent cations like zinc ( $\text{Zn}^{2+}$ ) and calcium ( $\text{Ca}^{2+}$ ) from metalloenzymes and proteins, disrupting their normal function.[13]
- Thiol Binding: As a soft acid,  $\text{Cd}^{2+}$  has a very high affinity for soft bases, particularly the sulphydryl (thiol) groups of cysteine residues in proteins like metallothionein, which is involved in its sequestration.[14]

There are no known biological signaling pathways that specifically involve **cadmium myristate**. Its relevance to drug development is more likely to be indirect, for instance, in the synthesis of quantum dots for bioimaging applications, where understanding the precursor chemistry and potential for heavy metal leaching is critical for safety and efficacy.

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